

Best practices for handling and storing Solvent Violet 13

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Compound of Interest

Compound Name: Solvent violet 13

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Technical Support Center: Solvent Violet 13

Welcome to the comprehensive technical support guide for **Solvent Violet 13** (CAS 81-48-1). This resource is designed for researchers, scientists, and drug development professionals to ensure safe and effective handling and storage of this versatile anthraquinone dye. Here, you will find in-depth answers to frequently asked questions and troubleshooting guides to address common challenges encountered during experimentation.

I. Frequently Asked Questions (FAQs)

This section addresses fundamental questions regarding the properties, handling, and storage of **Solvent Violet 13**.

What is Solvent Violet 13 and what are its primary applications in research?

Solvent Violet 13, also known as D&C Violet No. 2, is a synthetic anthraquinone dye characterized by its bright, bluish-violet hue.^[1] It is a solid powder that is insoluble in water but soluble in various organic solvents such as acetone, toluene, benzene, and xylene.^{[1][2]} In a research context, its high thermal stability and good lightfastness make it a valuable tool in materials science.^{[3][4][5]} It is frequently used for coloring thermoplastics, synthetic resins (like polystyrene, polycarbonate, and PVC), and hydrocarbon-based products.^{[2][4][5][6]} Its consistent color and stability allow researchers to study polymer flow, material compatibility, and the effects of processing conditions on the final properties of materials.^[2]

What are the key physical and chemical properties of Solvent Violet 13?

Understanding the properties of **Solvent Violet 13** is crucial for its proper use and storage.

Property	Value	Source(s)
Appearance	Purple-black powder	[7]
CAS Number	81-48-1	[8][9][10]
Molecular Formula	C ₂₁ H ₁₅ NO ₃	[1][4][9]
Molecular Weight	329.35 g/mol	[4][9]
Melting Point	Approximately 171°C - 200°C	[4][7]
Solubility	Insoluble in water; Soluble in benzene, chlorobenzene, xylene, DMF, acetone, and other organic solvents.	[1][2][3][4][5][7]
Heat Resistance	Up to 280-300°C	[4][11]
Lightfastness	Good, rated 6-7 on a scale of 8.	[4]

What are the recommended storage conditions for Solvent Violet 13?

Proper storage is essential to maintain the integrity and stability of **Solvent Violet 13**.

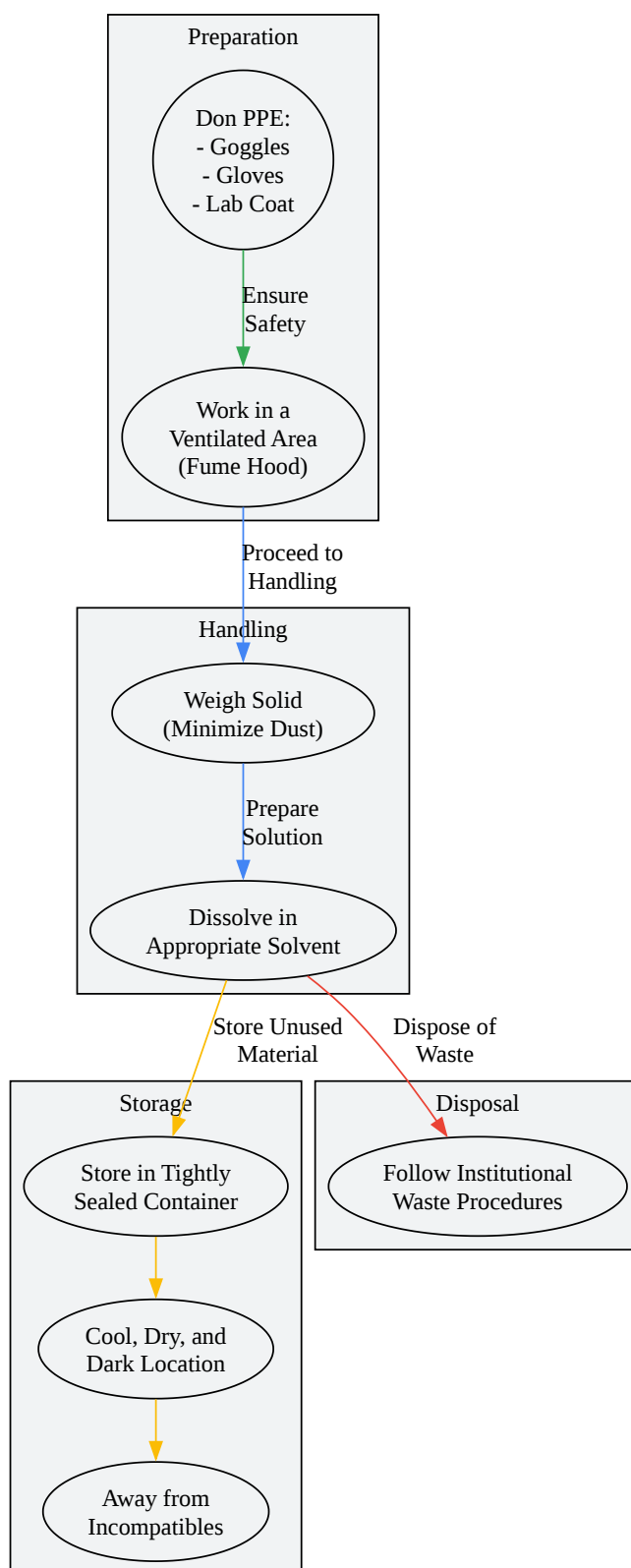
- Temperature and Humidity: Store in a cool, dry place.[9][12] Avoid excess heat.[9]
- Light Exposure: Protect from light by storing in a tightly-closed, light-resistant container.[9][12]
- Ventilation: Ensure the storage area is well-ventilated.[9][12]
- Incompatible Materials: Store away from strong oxidizing and reducing agents.[9]

- Container: Keep the container tightly closed when not in use to prevent contamination and moisture absorption.[\[9\]](#)[\[12\]](#)

What Personal Protective Equipment (PPE) is required when handling Solvent Violet 13?

As with all chemicals, appropriate PPE should be worn to minimize exposure and ensure safety.[\[8\]](#)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[9\]](#)[\[13\]](#)[\[14\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat or protective clothing are necessary to prevent skin contact.[\[9\]](#)[\[13\]](#)[\[15\]](#)[\[16\]](#)
- Respiratory Protection: When handling the powder and there is a risk of dust generation, use an approved respirator (e.g., N95) or work in a chemical fume hood to avoid inhalation.[\[9\]](#)[\[15\]](#)[\[16\]](#)
- General Hygiene: Wash hands thoroughly after handling.[\[9\]](#)[\[12\]](#) An eyewash station and safety shower should be readily available.[\[9\]](#)



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How should Solvent Violet 13 waste be disposed of?

Chemical waste must be handled responsibly to prevent environmental contamination.

- Regulations: Dispose of **Solvent Violet 13** waste in accordance with local, state, and federal regulations.[\[12\]](#)[\[13\]](#)[\[17\]](#)
- Containment: Collect waste in a suitable, labeled, and closed container.[\[12\]](#)
- Environmental Release: Do not allow the product to enter drains or sewer systems.[\[12\]](#)[\[17\]](#)[\[18\]](#)
- Professional Disposal: It is recommended to use a licensed chemical disposal company for the removal of waste.[\[17\]](#)

II. Troubleshooting Guide

This section provides solutions to common problems that may arise during experiments involving **Solvent Violet 13**.

Problem	Probable Cause(s)	Troubleshooting Steps
Poor or Incomplete Dissolution	1. Incorrect solvent selection. 2. The solution is saturated. 3. Insufficient mixing or sonication.	1. Verify the solubility of Solvent Violet 13 in your chosen solvent. It is soluble in organic solvents like benzene, xylene, and DMF, but insoluble in water.[3][4][5][7] 2. Increase the volume of the solvent or decrease the amount of Solvent Violet 13. 3. Gently heat the solution while stirring, or use an ultrasonic bath to aid dissolution.
Color Instability or Fading	1. Exposure to incompatible chemicals. 2. Prolonged exposure to UV light. 3. Use in a system with low thermal stability.	1. Avoid contact with strong oxidizing or reducing agents. [9] 2. While it has good lightfastness, prolonged exposure to high-intensity UV light can cause degradation. Store solutions in amber bottles or protect them from light.[9][12] 3. Ensure that the processing temperature of your application does not exceed the heat resistance of Solvent Violet 13 (up to 300°C).[4][11]
Precipitation of the Dye from Solution	1. Change in solvent composition (e.g., addition of a non-solvent). 2. Temperature fluctuations. 3. Exceeding the solubility limit.	1. Ensure the solvent system remains compatible throughout your experiment. Since it is insoluble in water, the addition of aqueous solutions can cause precipitation.[3][7] 2. Store the solution at a constant temperature. Some saturated solutions may precipitate if

cooled. 3. Prepare a less concentrated solution.

Inconsistent Coloring in
Plastics/Resins

1. Poor dispersion of the dye.
2. Inadequate mixing during
processing. 3. Thermal
degradation of the dye.

1. Ensure that Solvent Violet 13 is thoroughly mixed with the polymer before and during processing to achieve uniform dispersion.^[3] 2. Optimize mixing parameters such as time and speed in your extrusion or molding process. 3. Verify that the processing temperature is within the stable range for Solvent Violet 13.^[4]
^[11]

III. Experimental Protocols

Preparation of a 1 mg/mL Stock Solution of Solvent Violet 13 in Toluene

This protocol outlines the steps for preparing a standard stock solution.

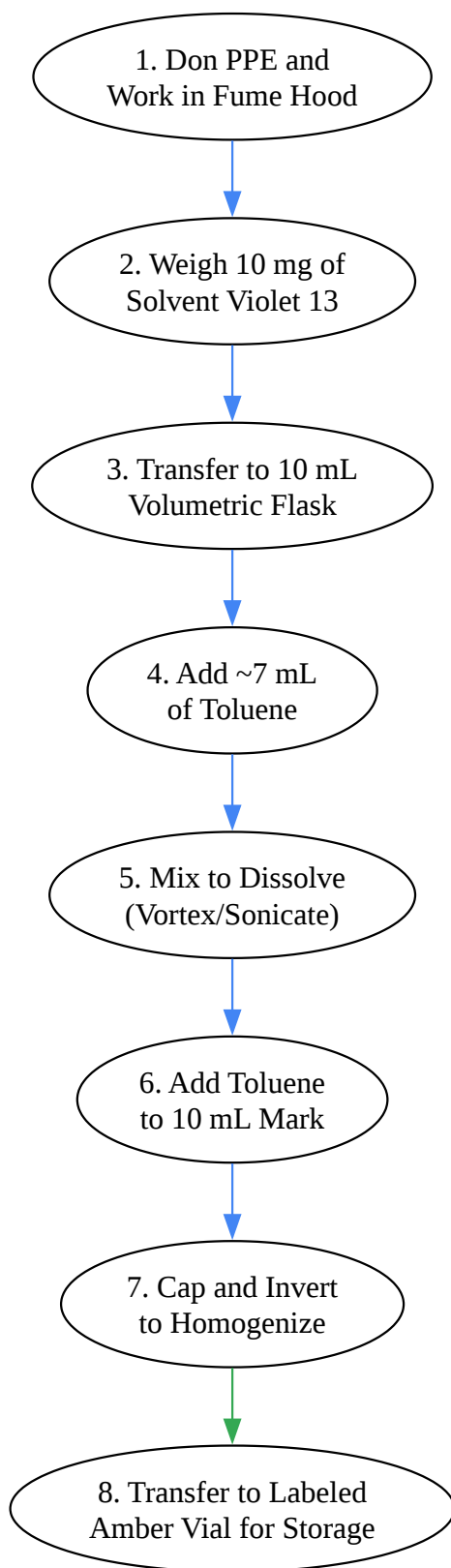
Materials:

- **Solvent Violet 13** powder
- Toluene (analytical grade)
- Analytical balance
- 10 mL volumetric flask
- Weighing paper
- Spatula
- Pipettes

- Personal Protective Equipment (PPE)

Procedure:

- Safety Precautions: Put on all required PPE, including safety goggles, nitrile gloves, and a lab coat. Conduct the entire procedure in a certified chemical fume hood.
- Weighing: Carefully weigh 10 mg of **Solvent Violet 13** powder onto a piece of weighing paper using an analytical balance. Minimize dust generation during this step.[\[9\]](#)
- Transfer: Transfer the weighed powder into a 10 mL volumetric flask.
- Initial Dissolution: Add approximately 5-7 mL of toluene to the volumetric flask.
- Mixing: Swirl the flask gently to dissolve the powder. If necessary, use a vortex mixer or an ultrasonic bath for a short period to ensure complete dissolution.
- Final Volume Adjustment: Once the powder is fully dissolved, add toluene to the flask until the bottom of the meniscus reaches the 10 mL calibration mark.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the stock solution to a properly labeled amber glass vial or bottle and store it in a cool, dark, and well-ventilated area, away from incompatible materials.[\[9\]](#)[\[12\]](#)



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